

# 4-(Bromomethyl)-3-iodobenzonitrile physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 4-(Bromomethyl)-3-iodobenzonitrile

**Cat. No.:** B180738

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## An In-depth Technical Guide on 4-(Bromomethyl)-3-iodobenzonitrile

This technical guide provides a comprehensive overview of the physical properties, synthesis, and handling of **4-(Bromomethyl)-3-iodobenzonitrile**, a key intermediate in various synthetic applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Physical and Chemical Properties

**4-(Bromomethyl)-3-iodobenzonitrile** is a halogenated aromatic compound. Its structure incorporates a benzonitrile scaffold with both a bromomethyl and an iodo substituent, making it a versatile reagent for introducing the 4-cyano-2-iodobenzyl moiety in organic synthesis.

Table 1: Physical and Chemical Properties of **4-(Bromomethyl)-3-iodobenzonitrile**

Property	Value	Source
CAS Number	182287-63-4	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrIN	<a href="#">[1]</a>
Molecular Weight	321.94 g/mol	<a href="#">[1]</a>
Boiling Point	349.5 ± 37.0 °C (Predicted)	<a href="#">[1]</a>
Density	2.15 ± 0.1 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Appearance	Off-white powder	<a href="#">[1]</a>

## Experimental Protocols

### Synthesis of 4-(Bromomethyl)-3-iodobenzonitrile

The synthesis of **4-(Bromomethyl)-3-iodobenzonitrile** can be achieved via the radical bromination of 3-iodo-4-methylbenzonitrile. This reaction, often a variation of the Wohl-Ziegler bromination, utilizes N-Bromosuccinimide (NBS) as the bromine source and a radical initiator like azobisisobutyronitrile (AIBN).

#### Materials:

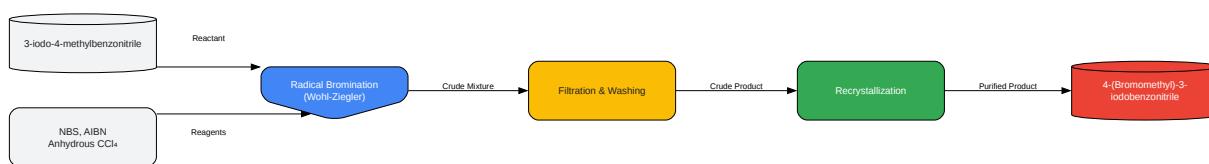
- 3-iodo-4-methylbenzonitrile
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN)
- Anhydrous carbon tetrachloride (CCl<sub>4</sub>) or other suitable non-polar solvent
- Deionized water
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-iodo-4-methylbenzonitrile in anhydrous carbon tetrachloride.
- Add N-Bromosuccinimide (1.1 equivalents) and a catalytic amount of AIBN to the solution.
- Heat the reaction mixture to reflux. The reaction can be initiated with a UV lamp if necessary.
- Monitor the progress of the reaction using Thin-Layer Chromatography (TLC).
- Once the starting material is consumed, cool the mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with deionized water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.
- The crude **4-(Bromomethyl)-3-iodobenzonitrile** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

## Visualized Experimental Workflow

The following diagram illustrates the synthetic pathway for **4-(Bromomethyl)-3-iodobenzonitrile**.



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## References

- 1. 4-(Bromomethyl)-3-iodobenzonitrile | 182287-63-4 [chemicalbook.com]
- To cite this document: BenchChem. [4-(Bromomethyl)-3-iodobenzonitrile physical properties]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b180738#4-bromomethyl-3-iodobenzonitrile-physical-properties>

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)